

Biophysical Properties of MC-Val-Cit-PAB-rifabutin: A Technical Guide

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Compound of Interest

Compound Name: MC-Val-Cit-PAB-rifabutin

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Introduction

This technical guide provides an in-depth overview of the biophysical properties of **MC-Val-Cit-PAB-rifabutin**, a drug-linker conjugate designed for use in Antibody-Drug Conjugates (ADCs). This conjugate comprises the potent antibiotic rifabutin linked to a maleimidocaproyl-valine-citrulline-p-aminobenzylcarbamate (MC-Val-Cit-PAB) linker. Understanding the biophysical characteristics of this molecule is critical for the development of effective and stable ADCs. This document outlines key quantitative data, experimental methodologies for its synthesis and characterization, and visual representations of its mechanism of action.

Core Biophysical Data

The biophysical properties of the **MC-Val-Cit-PAB-rifabutin** conjugate are summarized below. These properties are essential for formulation development, assessing stability, and predicting in vivo behavior.

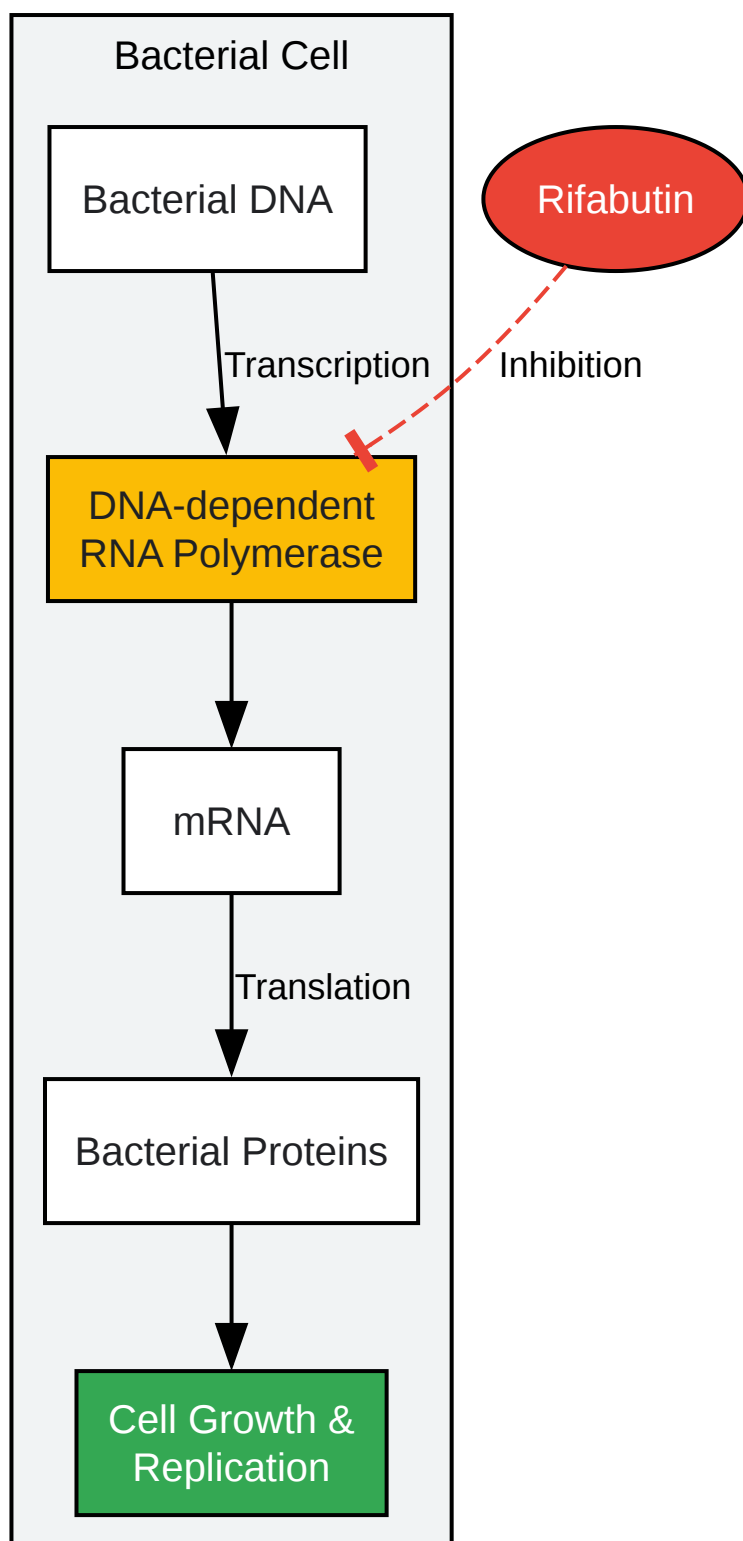
Property	Value	Source/Method
Molecular Weight	1402.65 g/mol	Creative Biolabs[1]
Purity	≥95%	Creative Biolabs[1]
CAS Number	2055900-34-8	Creative Biolabs[1]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, DCM). Limited aqueous solubility.	Inferred from rifabutin and linker properties[2][3]
Lipophilicity (LogP)	High (predicted)	Inferred from the hydrophobic nature of rifabutin (XLogP3-AA: 5.6) and the Val-Cit-PAB linker.[4]
Storage Conditions	-20°C for short-term (1 month), -80°C for long-term (6 months). Store sealed, away from moisture.	MedChemExpress[5]

Mechanism of Action

The **MC-Val-Cit-PAB-rifabutin** conjugate is designed to be attached to a monoclonal antibody. Upon internalization of the resulting ADC into a target cell, the linker is cleaved, releasing the rifabutin payload.

Rifabutin's Signaling Pathway

Rifabutin is an antibiotic that functions by inhibiting the DNA-dependent RNA polymerase in susceptible bacterial cells, thereby blocking RNA synthesis and leading to cell death.[5] This mechanism is highly specific to bacterial RNA polymerase, with minimal inhibition of the mammalian enzyme.[5]

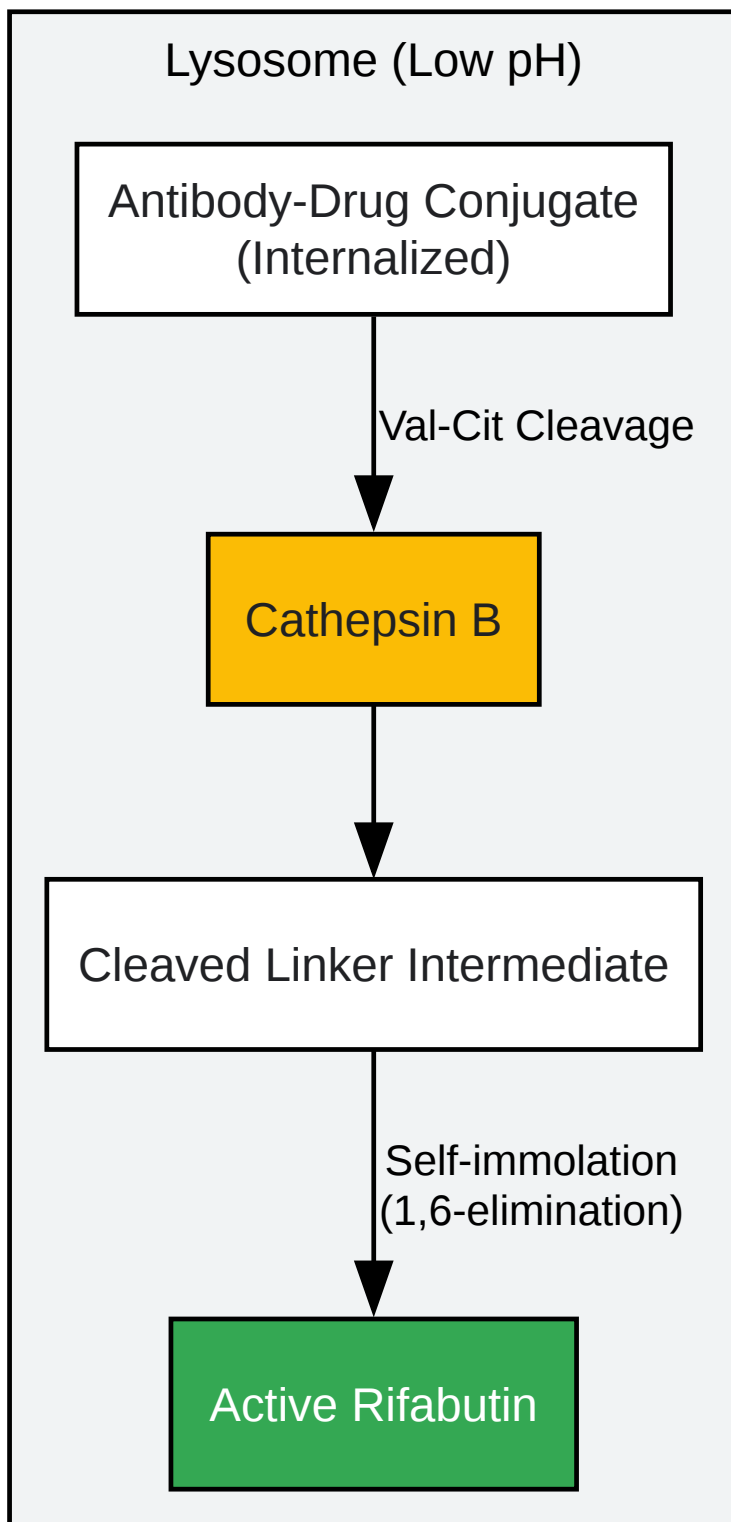


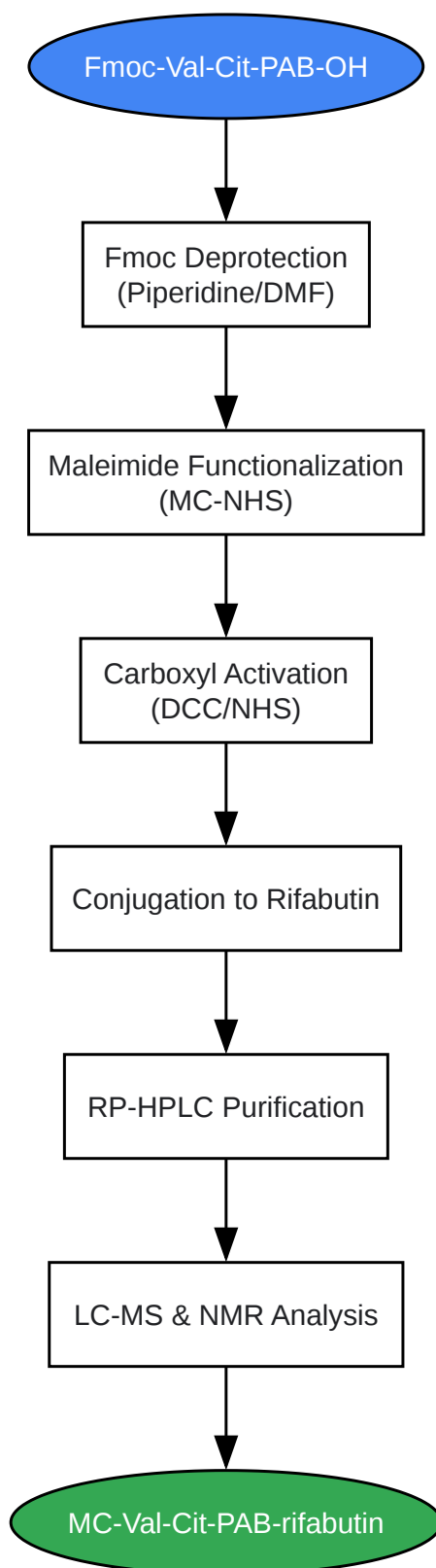
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Caption: Rifabutin's mechanism of action.

Linker Cleavage Mechanism

The MC-Val-Cit-PAB linker is a protease-sensitive linker. The valine-citrulline (Val-Cit) dipeptide is specifically designed to be cleaved by Cathepsin B, a lysosomal protease that is often upregulated in tumor cells.[6] Following the enzymatic cleavage of the amide bond between citrulline and PAB, the PAB spacer undergoes a self-immolative 1,6-elimination to release the active rifabutin drug.





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